An In-depth Technical Guide to the Chemical Properties of 2-Phenoxyethyl Propionate

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Compound of Interest

Compound Name:	*2-Phenoxyethyl propionate*
CAS No.:	*23495-12-7*
Cat. No.:	*B1207134*

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This guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, applications, and safety considerations of **2-phenoxyethyl propionate**. It is intended for researchers, scientists, and professionals in the fields of drug development, fragrance chemistry, and materials science who require a detailed understanding of this versatile ester.

Introduction: Understanding 2-Phenoxyethyl Propionate

2-Phenoxyethyl propionate (CAS No. 23495-12-7) is an aryl alkyl alcohol simple acid ester, a class of compounds widely utilized in the fragrance and flavor industries.[1] It is synthesized by the esterification of 2-phenoxyethanol with propionic acid.[2] Its chemical structure, characterized by a phenoxyethyl group linked to a propionate moiety, imparts a unique combination of properties, including a pleasant aroma, low volatility, and good stability. These characteristics make it a valuable ingredient in a variety of consumer and industrial products.

Physicochemical Properties

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A thorough understanding of the physicochemical properties of **2-phenoxyethyl propionate** is essential for its effective application and formulation. These properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	2-phenoxyethyl propanoate	[3]
CAS Number	23495-12-7	[3]
Molecular Formula	$C_{11}H_{14}O_3$	[3]
Molecular Weight	194.23 g/mol	[3]
Appearance	Colorless clear liquid (est.)	[4]
Odor	Fruity, balsamic, myrrh-like	[5]
Boiling Point	262.00 °C @ 760.00 mm Hg	[5]
Flash Point	>93.89 °C (>201.00 °F) TCC	[5]
Specific Gravity	1.07600 to 1.08400 @ 20.00 °C	[4]
Water Solubility	283.6 mg/L @ 25 °C (est.)	[5]
logP (o/w)	2.262 (est.)	[5]

Synthesis and Manufacturing

The primary industrial route for the synthesis of **2-phenoxyethyl propionate** is through Fischer esterification. This reaction involves the acid-catalyzed reaction between 2-phenoxyethanol and propionic acid.

Reaction Mechanism

The Fischer esterification of 2-phenoxyethanol with propionic acid is a reversible reaction. To drive the equilibrium towards the formation of the ester, a strong acid catalyst, such as sulfuric acid, is typically employed. The reaction proceeds through a series of protonation and nucleophilic acyl substitution steps. The removal of water as it is formed is a critical factor in achieving a high yield of the final product.[6]

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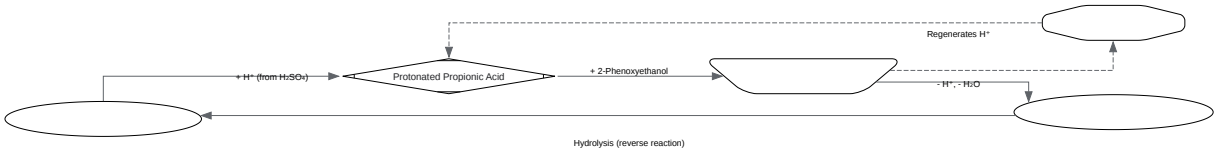

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Caption: Fischer Esterification of **2-Phenoxyethyl Propionate**.

Experimental Protocol: Laboratory Scale Synthesis

The following protocol outlines a general procedure for the laboratory-scale synthesis of **2-phenoxyethyl propionate**.

Materials:

- 2-Phenoxyethanol
- Propionic acid
- Concentrated sulfuric acid (catalyst)
- Molecular sieves (for water removal)
- Soxhlet extractor
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Sodium bicarbonate solution (5% w/v)

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- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of 2-phenoxyethanol and propionic acid.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight).
- Water Removal: To drive the reaction to completion, it is advantageous to remove the water formed during the reaction. A Soxhlet extractor charged with molecular sieves can be fitted to the reaction flask to continuously remove water from the reaction mixture.[6]
- Reflux: Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water and a 5% sodium bicarbonate solution to neutralize the acidic catalyst and remove any unreacted propionic acid.
- Drying and Concentration: Separate the organic layer, dry it over anhydrous magnesium sulfate, and filter. The solvent and any low-boiling impurities are then removed under reduced pressure using a rotary evaporator to yield the crude **2-phenoxyethyl propionate**.
- Purification: The crude product can be further purified by vacuum distillation to obtain a high-purity sample.

Analytical Characterization

The identity and purity of **2-phenoxyethyl propionate** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^{1}H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **2-phenoxyethyl propionate**. The proton NMR spectrum would show characteristic signals for the aromatic protons of the phenoxy group, the methylene protons of the ethyl chain, and the ethyl group of the propionate moiety.
- Mass Spectrometry (MS): Mass spectrometry, often coupled with gas chromatography (GC-MS), is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.[3]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the ester carbonyl (C=O) stretch and the C-O stretching vibrations.
- Gas Chromatography (GC): GC is a standard method for assessing the purity of **2-phenoxyethyl propionate** and for quantifying its presence in complex mixtures.

Applications in Industry

The unique properties of **2-phenoxyethyl propionate** make it a valuable ingredient in several industries.

Fragrance and Perfumery

In the fragrance industry, **2-phenoxyethyl propionate** is utilized as a blending agent and a fixative. Its low volatility allows it to prolong the scent of more volatile fragrance components, thereby increasing the longevity of the perfume. It imparts a smooth, fruity-floral character with gentle powdery undertones to fragrance compositions.[7]

Flavors

As a flavoring agent, **2-phenoxyethyl propionate** is used to impart fruity and floral notes to a variety of food and beverage products.[3]

Cosmetics and Personal Care

Due to its pleasant aroma and good stability, it is incorporated into various cosmetic and personal care products, including creams, lotions, and deodorants, to enhance their sensory appeal.[8]

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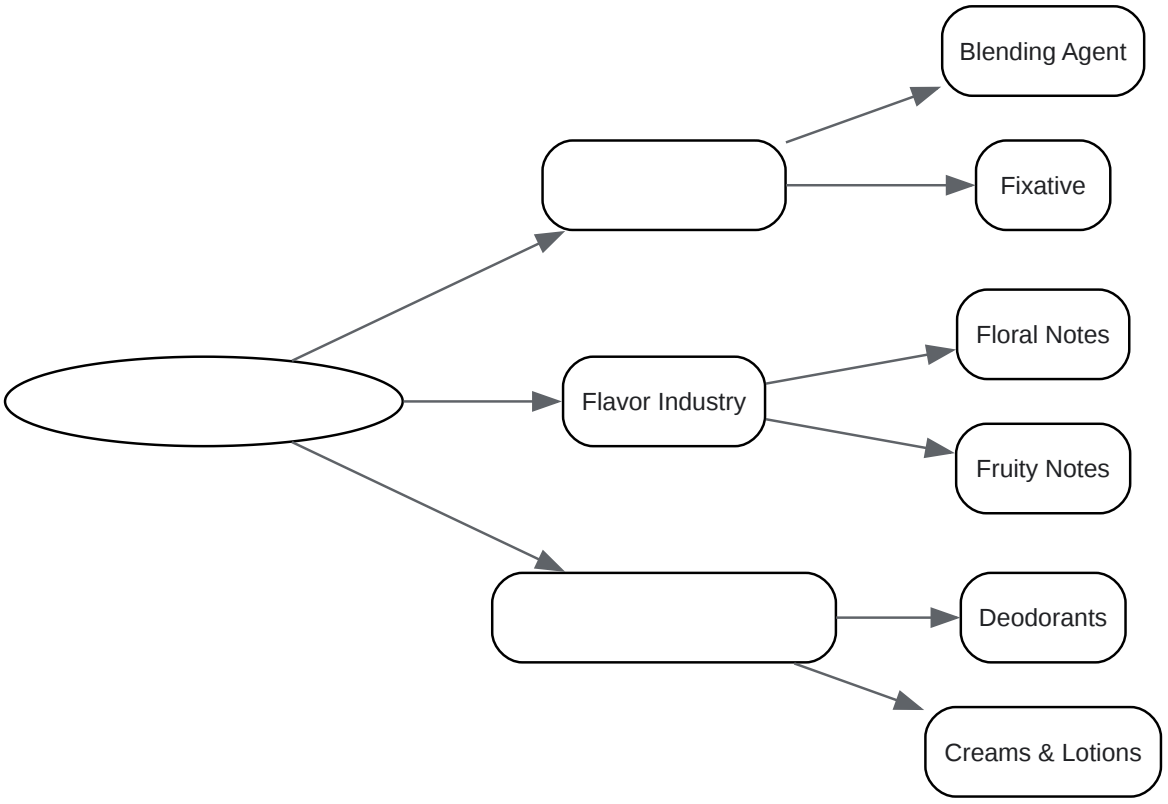

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Caption: Key Industrial Applications of **2-Phenoxyethyl Propionate**.

Safety and Toxicology

A comprehensive safety assessment of **2-phenoxyethyl propionate** has been conducted by the Research Institute for Fragrance Materials (RIFM). The key findings are summarized below:

- Genotoxicity: Based on available data, **2-phenoxyethyl propionate** is not considered to have genotoxic potential.[9]
- Phototoxicity and Photoallergenicity: UV/Vis absorption spectra indicate that it does not absorb light in the range that would cause phototoxicity or photoallergenicity.[9]
- Skin Sensitization: It is not considered to be a skin sensitizer under the current, declared levels of use.[9]

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- Repeated Dose Toxicity: The Margin of Exposure (MOE) for repeated dose toxicity is considered adequate at current use levels.[9]

It is important to handle **2-phenoxyethyl propionate** in accordance with good laboratory and industrial hygiene practices.

Conclusion

2-Phenoxyethyl propionate is a commercially significant ester with a well-characterized chemical profile. Its unique combination of olfactory properties, low volatility, and good stability makes it a versatile ingredient in the fragrance, flavor, and cosmetic industries. The synthesis of this compound is straightforward, and its purity can be readily assessed using standard analytical techniques. Based on current toxicological data, **2-phenoxyethyl propionate** is considered safe for its intended uses at the current levels of exposure. Future research may focus on exploring new applications for this compound and developing more sustainable and efficient manufacturing processes.

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